Application Note: Preparation and Handling of 2-Fluoroadenosine Stock Solutions in DMSO

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Compound of Interest

Compound Name:	*2-Fluoroadenosine*
CAS No.:	*19768-92-4*
Cat. No.:	*B010117*

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Abstract & Scope

This technical guide provides a standardized protocol for the preparation, storage, and handling of **2-Fluoroadenosine** (2-FA) stock solutions using Dimethyl Sulfoxide (DMSO). **2-Fluoroadenosine** (CAS 146-78-1) is a nucleoside analog and a toxic metabolic inhibitor often used to study adenosine metabolism or as a cytotoxic agent in selection assays.

Due to its moderate solubility and high biological potency, precise preparation is critical to avoid experimental variability caused by precipitation or solvent toxicity. This guide addresses solubility limits, hygroscopic risks of DMSO, and self-validating quality control steps.

Chemical Identity & Properties

Before handling, verify the compound identity and physicochemical properties to ensure accurate molarity calculations.

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Parameter	Specification
Compound Name	2-Fluoroadenosine
CAS Number	146-78-1
Molecular Formula	
Molecular Weight	285.23 g/mol
Solubility in DMSO	20 mg/mL (approx. 70 mM) [1, 2]
Appearance	White to off-white solid
Toxicity	Acute Toxin (Oral/Inhalation), Irritant

Safety & Handling (Critical)

WARNING: **2-Fluoroadenosine** is a metabolic poison (nucleoside antimetabolite). It resists deamination by adenosine deaminase (ADA) and accumulates as toxic fluorinated nucleotides.

- Engineering Controls: Always weigh and handle the dry powder inside a certified chemical fume hood.
- PPE: Nitrile gloves (double-gloving recommended), safety goggles, and a lab coat.
- Solvent Safety: DMSO penetrates skin rapidly and can carry dissolved toxins into the bloodstream. Do not touch DMSO solutions of 2-FA.

Protocol: Stock Solution Preparation (10 mM)

This protocol describes the preparation of 10 mL of a 10 mM stock solution. Adjust volumes proportionally for different needs, but maintain the concentration logic.

Materials Required[2][3][4][5][6][7][8][9]

- **2-Fluoroadenosine** powder (stored at 4°C or -20°C, desiccated).
- Anhydrous DMSO (Spectrophotometric grade,

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99.9%, water content < 0.03%).

- Vortex mixer.
- Ultrasonic water bath (optional, for stubborn particulates).
- 0.22 µm PTFE (Polytetrafluoroethylene) syringe filter. (Do NOT use Nylon, which degrades in DMSO).
- Amber glass vials (borosilicate) with PTFE-lined caps.

Calculation Logic

To achieve a target molarity (

), use the formula:

[1]

For 10 mL of 10 mM solution:

Step-by-Step Procedure

- Equilibration: Allow the vial of 2-FA powder to warm to room temperature before opening. This prevents atmospheric moisture condensation on the cold powder (hygroscopic clumping).
- Weighing: Accurately weigh 28.5 mg of 2-FA into a sterile glass vial.
- Solvent Addition: Add 10.0 mL of high-grade anhydrous DMSO.
  - Note: Do not use "old" DMSO that has been sitting open; it absorbs water from the air, which drastically reduces 2-FA solubility and causes precipitation [3].
- Dissolution:
  - Vortex vigorously for 30–60 seconds.
  - Visual Check: Hold the vial up to a light source. The solution must be perfectly clear.

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- Troubleshooting: If particles persist, warm the solution to 37°C in a water bath for 5–10 minutes and sonicate briefly. 2-FA dissolution is endothermic.

- Filtration (Sterilization):
  - Pass the solution through a 0.22 µm PTFE syringe filter into a sterile receiver vial.
  - Validation: This removes potential fungal spores or insoluble impurities.
- Aliquoting: Dispense into small aliquots (e.g., 50 µL or 100 µL) in amber microtubes or glass vials to avoid freeze-thaw cycles.

Storage & Stability

Condition	Duration	Notes
-80°C	6 Months	Recommended for long-term storage.[2][3]
-20°C	1 Month	Acceptable for active use.[4][2][3]
4°C	< 24 Hours	Not recommended; precipitation risk.
Room Temp	< 4 Hours	Use immediately.

- Freeze-Thaw Rule: Do not subject an aliquot to more than 3 freeze-thaw cycles.
- Precipitation Check: Upon thawing, if a white precipitate is visible, warm to 37°C and vortex. If it does not redissolve, discard the aliquot (concentration is no longer valid).

Usage in Biological Assays

When diluting into aqueous buffers (PBS) or cell culture media:

- DMSO Limit: Ensure the final DMSO concentration in the cell culture is < 0.5% (v/v), ideally < 0.1%, to prevent solvent-induced cytotoxicity [4].

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- Precipitation Risk: 2-FA is hydrophobic. Add the DMSO stock slowly to the agitated media. Do not add media to the DMSO stock.

Dilution Example: To treat 10 mL of cell culture at 10 µM (final conc) using a 10 mM stock:

- Dilution Factor = 1:1000.
- Add 10 µL of Stock to 10 mL of media.
- Final DMSO concentration = 0.1% (Safe).

Workflow Diagram (DOT Visualization)

The following diagram outlines the critical control points (CCPs) in the preparation process.

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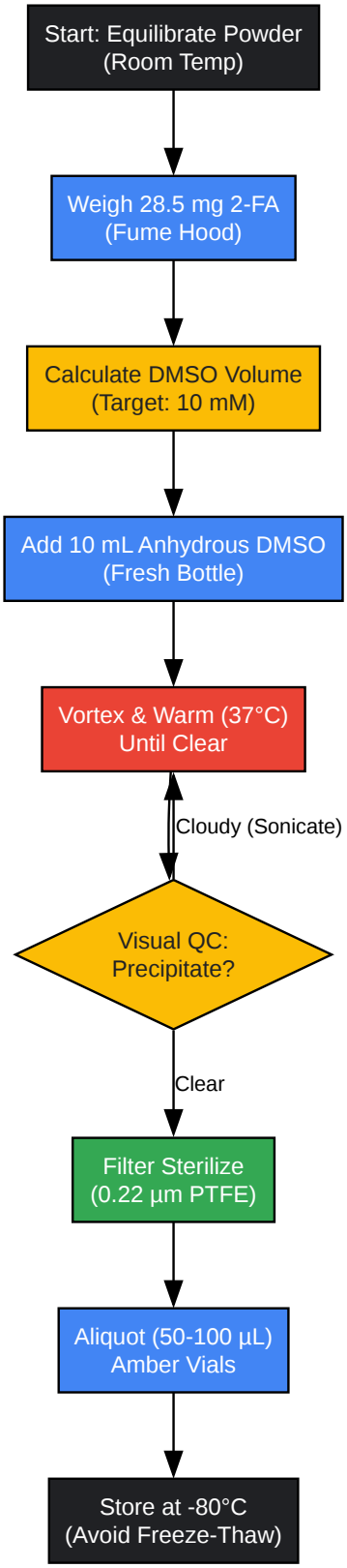

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Caption: Figure 1.[5] Workflow for the preparation of **2-Fluoroadenosine** stock solution. Yellow diamonds indicate Quality Control (QC) decision points.

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